Theoretical vs. experimental properties of N-Ethylacetanilide

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Compound of Interest	
Compound Name:	N-Ethylacetanilide
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An In-depth Technical Guide to the Theoretical vs. Experimental Properties of **N-Ethylacetanilide**

Abstract

N-Ethylacetanilide (CAS No. 529-65-7), an N-substituted derivative of acetanilide, serves as a key intermediate in various chemical syntheses.[1] A comprehensive understanding of its chemical and physical properties is paramount for its effective application in research and development. This technical guide provides a detailed comparison of the theoretical (computed) and experimental properties of **N-Ethylacetanilide**. It includes a compilation of physical constants, spectroscopic data, and detailed experimental protocols for its synthesis and characterization, aimed at researchers, scientists, and professionals in drug development.

Compound Identification

N-Ethylacetanilide is also known by several synonyms, including N-Ethyl-N-phenylacetamide, Acetethylanilide, and Mannol.[2][3] Its fundamental identifiers are summarized below.

Identifier	Value	Source
IUPAC Name	N-ethyl-N-phenylacetamide	PubChem
CAS Number	529-65-7	[3][4]
Molecular Formula	$C_{10}H_{13}NO$	[3][4]
Molecular Weight	163.22 g/mol	[4]
Canonical SMILES	CCN(C1=CC=CC=C1)C(=O)C	[5]
InChIKey	FSSVIYSWRLKICW-UHFFFAOYSA-N	[3][6]

Theoretical Properties (Computed)

Theoretical properties are calculated using computational models and provide valuable estimations in the absence of experimental data. These values are derived from the molecule's structure using various algorithms.

Property	Predicted Value
Molecular Weight	163.2163 g/mol
Exact Mass	163.099714038 Da
XLogP3	1.6
Hydrogen Bond Donor Count	0
Hydrogen Bond Acceptor Count	1
Rotatable Bond Count	2
Complexity	150
pKa	0.54 ± 0.50
LogP	2.05940
Refractive Index	1.5718

Data sourced from PubChem and LookChem.[5]

Experimental Properties

Experimentally determined properties are derived from laboratory measurements and represent the actual physical characteristics of the substance.

Property	Experimental Value
Physical State	Solid, Crystalline Powder
Melting Point	55 °C
Boiling Point	245.4 °C at 760 mmHg
Density	1.035 g/cm³
Flash Point	101.4 °C
Vapor Pressure	0.0288 mmHg at 25 °C

Data sourced from LookChem.[5]

Spectroscopic Data

Spectroscopic analysis provides insight into the molecular structure of **N-Ethylacetanilide**. Data is available from various techniques.[7]

- ¹H NMR Spectroscopy: The proton NMR spectrum provides information on the hydrogen environments in the molecule.[7]

- ¹³C NMR Spectroscopy: The carbon NMR spectrum shows distinct peaks for the different carbon atoms within the molecule.[4]

- Infrared (IR) Spectroscopy: IR spectra, available for both vapor phase and KBr wafer techniques, reveal characteristic absorption bands for the functional groups present, notably the amide carbonyl (C=O) stretch.[2][4]

- Mass Spectrometry (MS): Mass spectra, typically obtained via GC-MS, show the molecular ion peak and characteristic fragmentation patterns that confirm the compound's structure.[3]

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[4] The molecular weight is confirmed at 163.2163.[3]

- UV-Vis Spectroscopy: UV-Visible spectroscopy provides information about the electronic transitions within the molecule.[7]

Experimental Protocols

Synthesis of **N-Ethylacetanilide** via N-Alkylation

This protocol describes a general method for the N-alkylation of an acetanilide precursor, adapted for the synthesis of **N-Ethylacetanilide** using microwave irradiation, which can enhance reaction rates and yields.[8]

Reaction: Acetanilide + Ethyl Halide → **N-Ethylacetanilide**

Materials:

- Acetanilide

- Anhydrous Potassium Carbonate (Base)

- Ethyl Iodide or Ethyl Bromide (Alkylating Agent)

- Toluene (Solvent)

- Phase Transfer Catalyst (e.g., Tetrabutylammonium bromide), optional

- 2N Hydrochloric Acid (for workup)

- Benzene (for extraction)

- Anhydrous Sodium Sulphate (for drying)

Procedure:

- In a microwave-safe reaction vessel, combine acetanilide (1 equivalent), anhydrous potassium carbonate (1.5 equivalents), and a catalytic amount of phase transfer catalyst in toluene.

- Add the alkyl halide (e.g., ethyl iodide, 1.2 equivalents) to the mixture.[8]

- Seal the vessel and place it in a microwave reactor. Irradiate the mixture at a suitable power (e.g., 600 Watts) for a short duration (e.g., 120-150 seconds), monitoring the reaction progress via Thin Layer Chromatography (TLC).[8]

- After the reaction is complete, cool the mixture to room temperature.

- Extract the reaction mixture with benzene and wash it sequentially with 2N hydrochloric acid and water to remove unreacted salts and base.[8]

- Dry the organic layer over anhydrous sodium sulphate.[8]

- Filter the solution and remove the solvent under reduced pressure to yield crude **N-Ethylacetanilide**.

- The crude product can be purified by recrystallization from a suitable solvent like ethanol/water or by column chromatography.

Characterization: Melting Point Determination

The melting point is a crucial indicator of purity. Impure samples exhibit a depressed and broadened melting point range.[9]

Apparatus:

- Melting point apparatus (e.g., DigiMelt)

- Capillary tubes (sealed at one end)

- Sample of purified **N-Ethylacetanilide**

Procedure:

- Load a small amount of the dry, crystalline **N-Ethylacetanilide** into a capillary tube to a height of 2-3 mm.

- Place the capillary tube in the heating block of the melting point apparatus.

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- Set the apparatus to heat rapidly to a temperature approximately 15-20 °C below the expected melting point (55 °C).

- Reduce the heating rate to 1-2 °C per minute to allow for accurate observation.

- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).

- Record the temperature at which the entire sample has melted into a clear liquid (the end of the melting range).

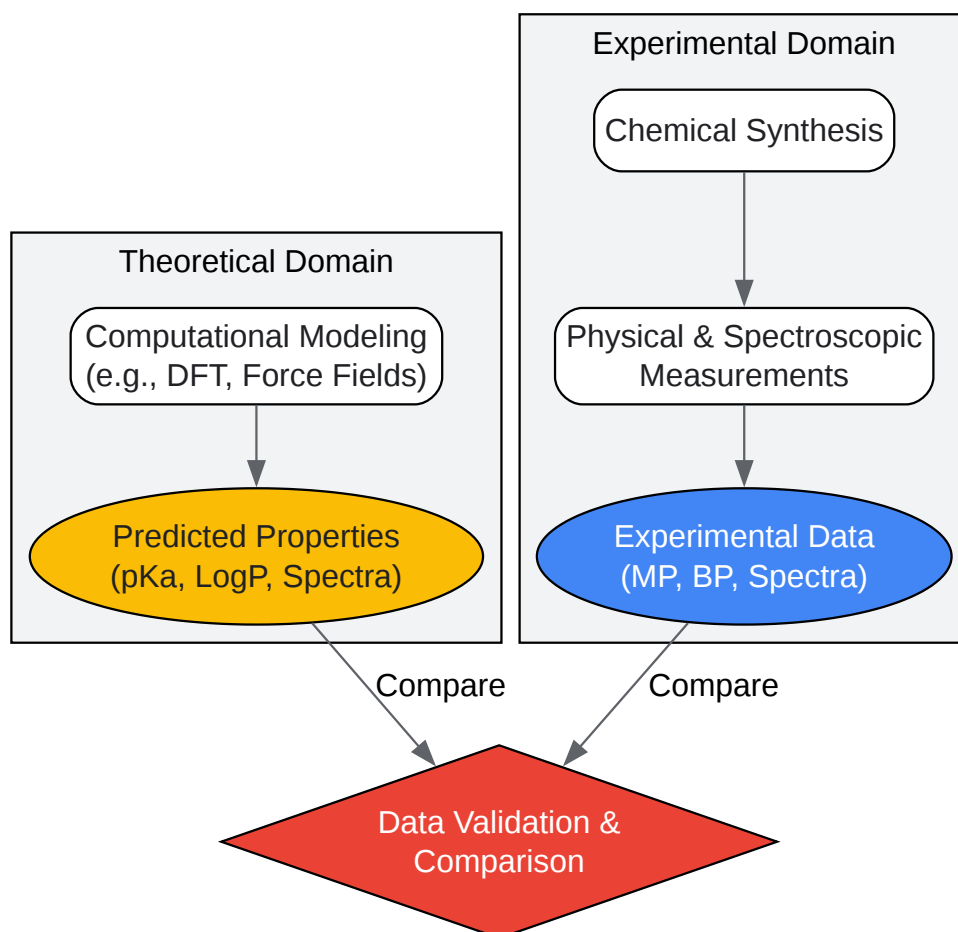- A pure sample should exhibit a sharp melting range of 1-2 °C.[9]

Visualizations

The following diagrams illustrate key workflows and concepts related to the analysis of **N-Ethylacetanilide**.
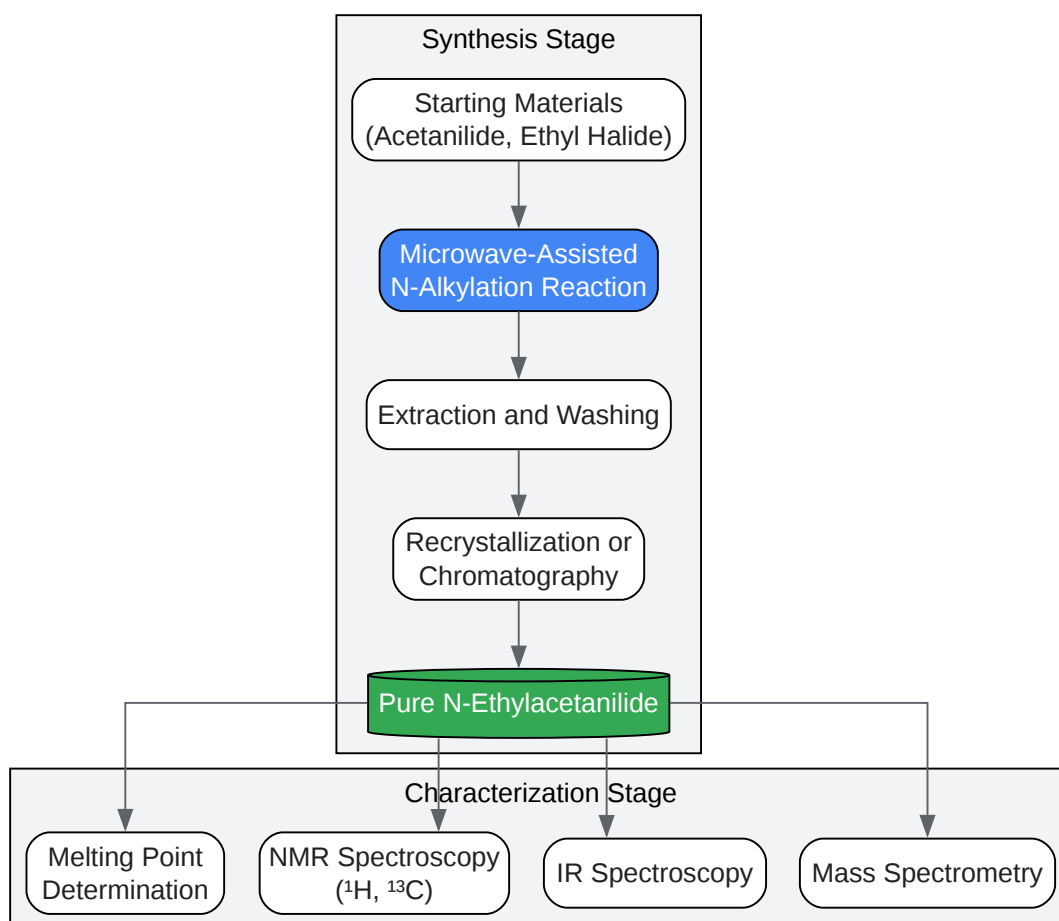
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Caption: Workflow for the synthesis and characterization of **N-Ethylacetanilide**.

Experimental Domain

Chemical Synthesis

Theoretical Domain

Computational Modeling
(e.g., DFT, Force Fields)

Physical & Spectroscopic
Measurements

Predicted Properties
(pKa, LogP, Spectra)

Experimental Data
(MP, BP, Spectra)

Compare

Compare

Data Validation &
Comparison

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Caption: Conceptual diagram of theoretical vs. experimental data validation.

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